

Paniculoside II: A Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: *Paniculoside II*

Cat. No.: *B15145900*

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Abstract

Paniculoside II (PII), a major iridoid glycoside constituent of *Picrorhiza scrophulariiflora*, has demonstrated significant therapeutic potential in preclinical studies. This technical guide provides an in-depth overview of the current understanding of **Paniculoside II**'s bioactivities, with a focus on its neuroprotective and anti-inflammatory effects. The document summarizes key quantitative data, details relevant experimental methodologies, and visualizes the implicated signaling pathways to support further research and development efforts.

Introduction

Paniculoside II is a naturally occurring compound that has been the subject of increasing scientific interest due to its diverse pharmacological properties. Traditionally used in Asian medicine, modern research is now elucidating the molecular mechanisms underlying its therapeutic effects. This guide aims to consolidate the existing scientific literature to provide a comprehensive resource for professionals in the field of drug discovery and development.

Therapeutic Effects of Paniculoside II

Neuroprotective Effects

Paniculoside II has shown promise in mitigating neuronal damage in various models of brain injury. Studies have demonstrated its ability to reduce cerebral infarct volume, inhibit neuronal

apoptosis, and improve neurological function following ischemic events.

Anti-inflammatory Effects

A significant body of evidence points to the potent anti-inflammatory properties of **Paniculoside II**. It has been shown to suppress the production of pro-inflammatory cytokines and modulate key inflammatory signaling pathways. While specific IC50 values for the inhibition of inflammatory markers by **Paniculoside II** are not consistently reported in the available literature, studies have demonstrated its dose-dependent inhibitory effects on various inflammatory mediators. For instance, in a study on neutrophilic lung inflammation, **Paniculoside II** was used at concentrations ranging from 0.1 μ M to 10 μ M in RAW 264.7 cells without significant cellular toxicity[1].

Quantitative Data Summary

While specific IC50 values for **Paniculoside II** are not widely available in the public domain, the following table summarizes the effective concentrations and dosages reported in key studies.

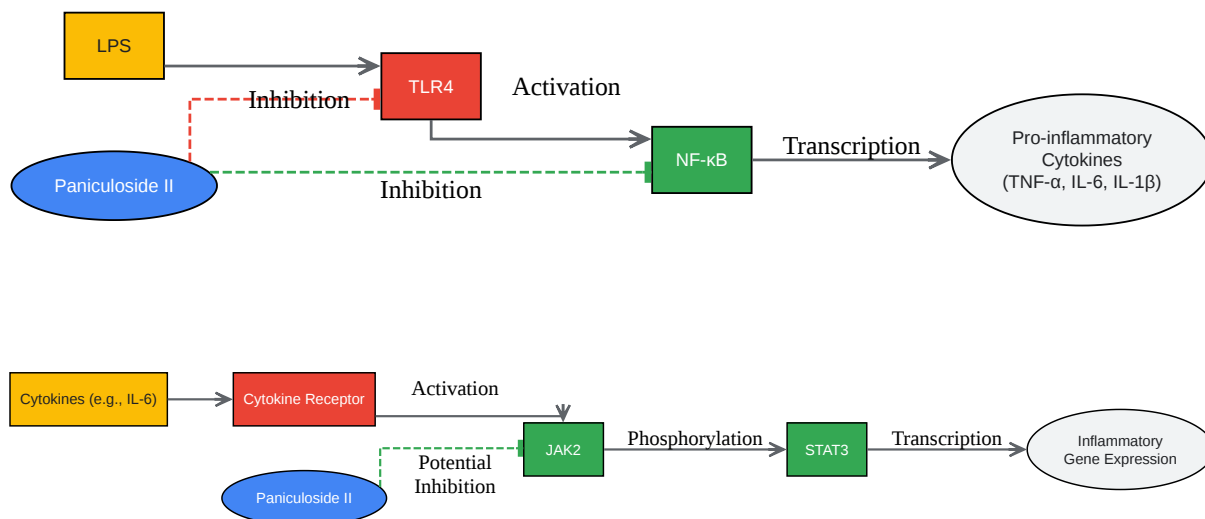
Effect	Model/Cell Line	Parameter	Value/Concentration	Reference
Neuroprotection	Rat model of focal cerebral ischemia	Dosage	10-20 mg/kg body weight	
Anti-inflammation	RAW 264.7 cells	Non-toxic concentration range	0.1 μ M to 1 mM	[1]
Anti-inflammation	RAW 264.7 cells	Effective concentration for Smad 2 phosphorylation	As low as 10^{-7} M	[1]

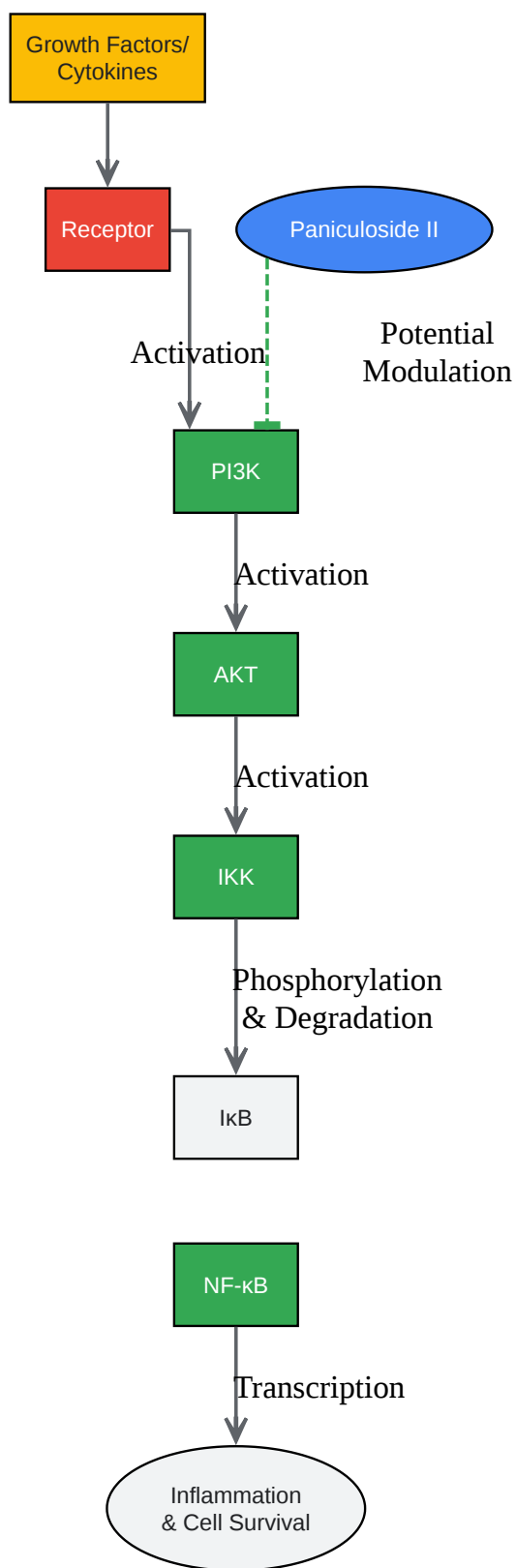
Mechanisms of Action: Signaling Pathways

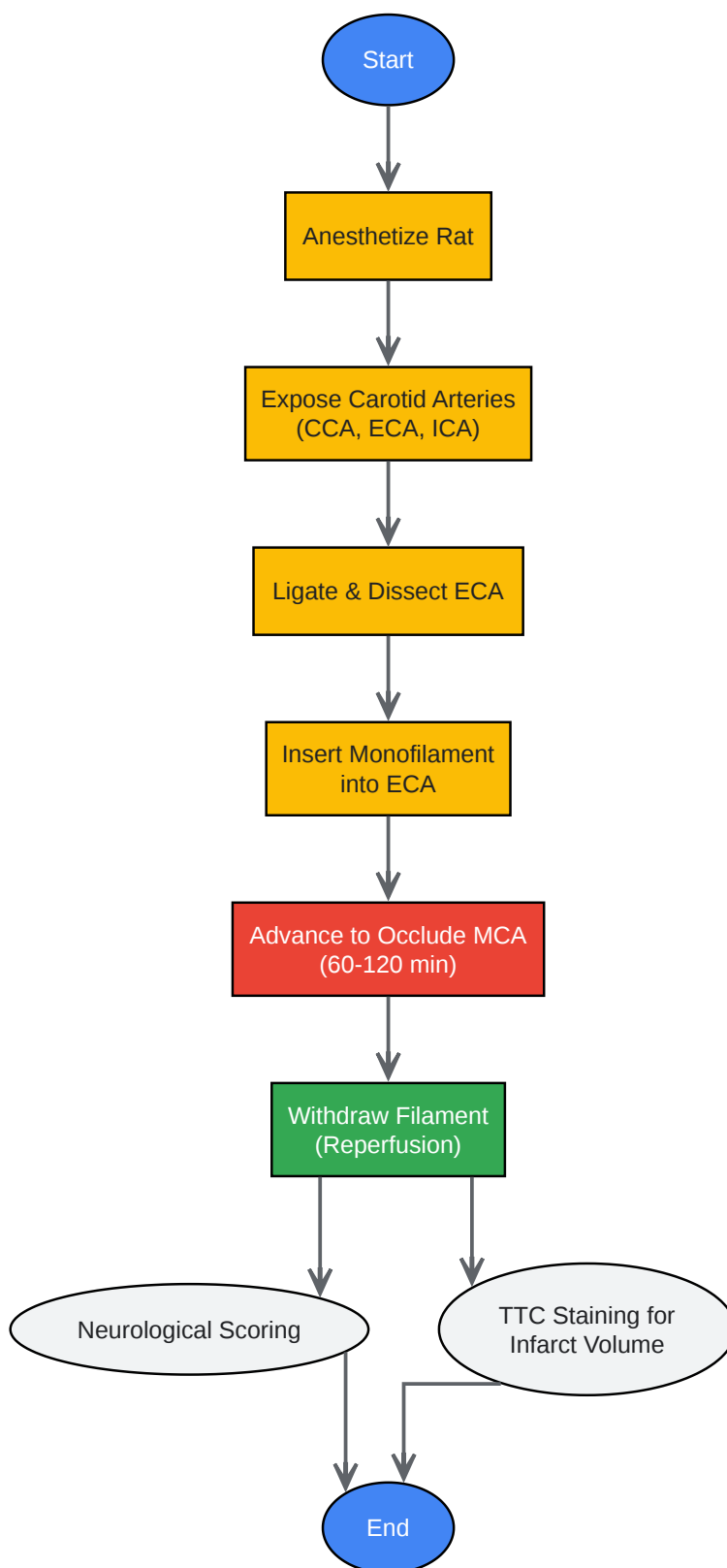
Paniculoside II exerts its therapeutic effects by modulating several key signaling pathways involved in inflammation and cell survival.

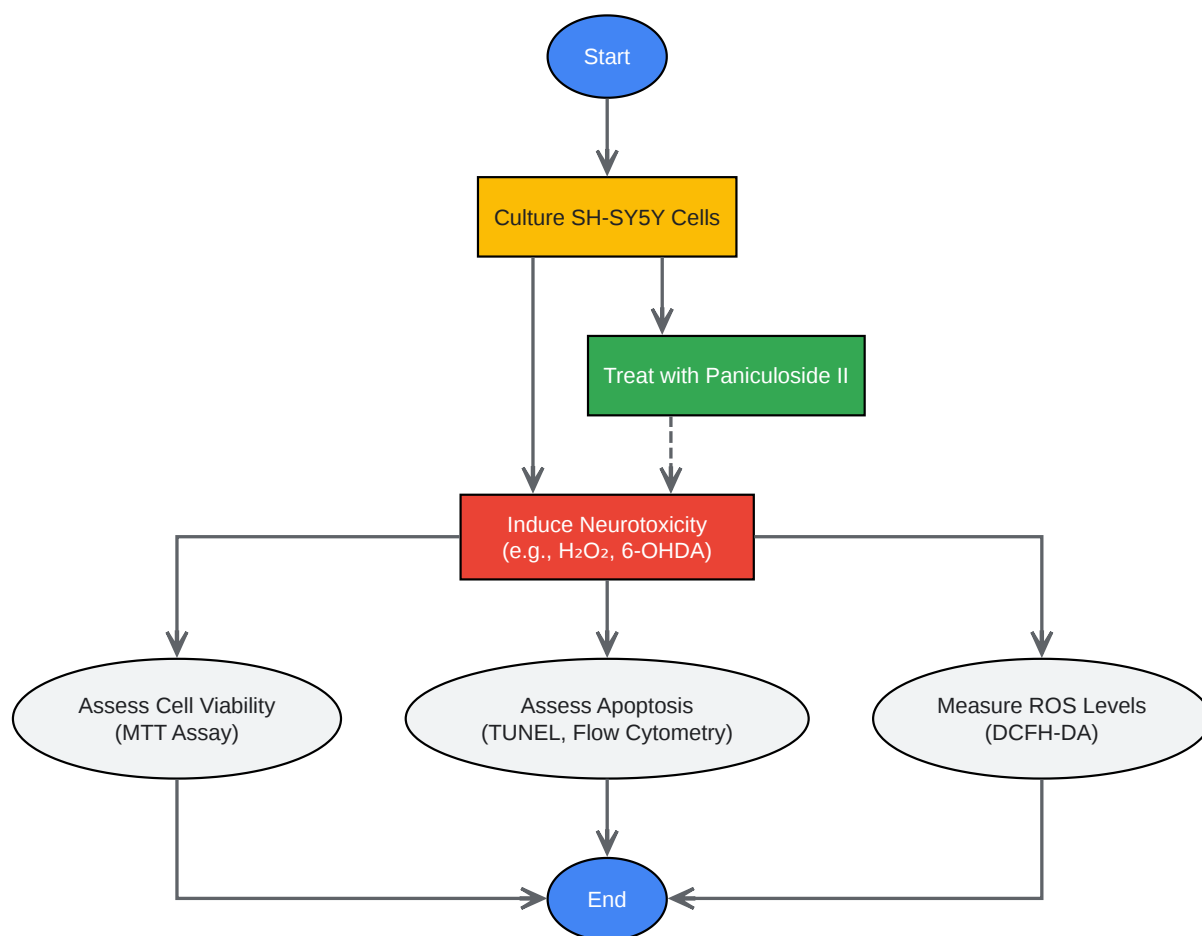
TLR4/NF- κ B Signaling Pathway

Paniculose II has been shown to down-regulate the expression of Toll-like receptor 4 (TLR4) and the activation of nuclear factor-kappa B (NF- κ B), a critical transcription factor for pro-inflammatory cytokine production.









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References

- 1. Neutrophilic Lung Inflammation Suppressed by Picroside II Is Associated with TGF- β Signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- To cite this document: BenchChem. [Paniculoside II: A Technical Guide to its Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15145900#paniculoside-ii-potential-therapeutic-effects]

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